

MRS4719 solubility issues and solutions

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Compound of Interest

Compound Name: MRS4719

Cat. No.: B15579371

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MRS4719 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **MRS4719**, a potent P2X4 receptor antagonist.

Troubleshooting Guide & FAQs

This section addresses common issues and questions related to the solubility and use of **MRS4719** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **MRS4719**?

A1: Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **MRS4719**.^[1] Datasheets from multiple suppliers indicate that stock solutions can be stored in DMSO.^{[1][2]}

Q2: I am observing precipitation when I dilute my **MRS4719** DMSO stock solution in an aqueous buffer. What should I do?

A2: This is a common issue when working with compounds that have low aqueous solubility. Here are a few troubleshooting steps:

- Decrease the final concentration: The precipitation is likely due to the compound's low solubility in your aqueous buffer. Try lowering the final concentration of **MRS4719** in your experiment.
- Increase the percentage of DMSO in the final solution: While it is important to keep the final DMSO concentration low to avoid solvent effects on your cells or tissues, a slight increase might be necessary to maintain solubility. It is crucial to run a vehicle control with the same final DMSO concentration to account for any potential effects of the solvent.
- Use a surfactant or co-solvent: In some cases, a small amount of a biocompatible surfactant (e.g., Tween-20, Pluronic F-68) or a co-solvent can help to improve the solubility of the compound in aqueous solutions. However, the compatibility of these agents with your specific experimental setup must be validated.
- Sonication: Gentle sonication of the solution after dilution may help to redissolve any precipitate.

Q3: What is the maximum concentration for an **MRS4719** stock solution in DMSO?

A3: While specific quantitative data on the maximum solubility of **MRS4719** in DMSO is not readily available in the provided search results, a general starting point for a high-concentration stock solution would be in the range of 10-50 mM. It is recommended to perform a small-scale solubility test to determine the optimal concentration for your specific batch of the compound.

Q4: How should I store my **MRS4719** stock solution?

A4: **MRS4719** stock solutions in DMSO should be stored at -20°C for short-to-medium-term storage (weeks to months) and at -80°C for long-term storage.^[1] One datasheet suggests stability for 2 weeks at 4°C and 6 months at -80°C in DMSO.^[1] Avoid repeated freeze-thaw cycles.

Q5: Can I dissolve **MRS4719** directly in aqueous buffers like PBS or cell culture media?

A5: It is highly likely that **MRS4719** has very low solubility in aqueous buffers. Direct dissolution in PBS or media is not recommended and will likely result in an incomplete solution. The standard procedure is to first prepare a concentrated stock solution in DMSO and then dilute this stock into the aqueous buffer of choice.

Data Presentation

Table 1: **MRS4719** Solubility Profile

Solvent	Solubility	Remarks
DMSO	Soluble (exact concentration undetermined)	The recommended solvent for preparing stock solutions. Storage in DMSO is indicated by multiple suppliers. [1] [2]
Aqueous Buffers	Likely poorly soluble	Direct dissolution is not recommended. Dilution from a DMSO stock solution is the standard method.
Ethanol	Undetermined	While some organic compounds are soluble in ethanol, its suitability for MRS4719 has not been documented in the provided search results.

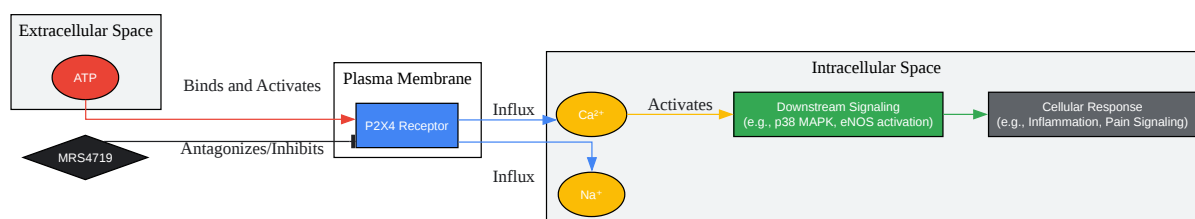
Experimental Protocols

Protocol 1: Preparation of a 10 mM **MRS4719** Stock Solution in DMSO

- Materials:
 - MRS4719** powder
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes or vials

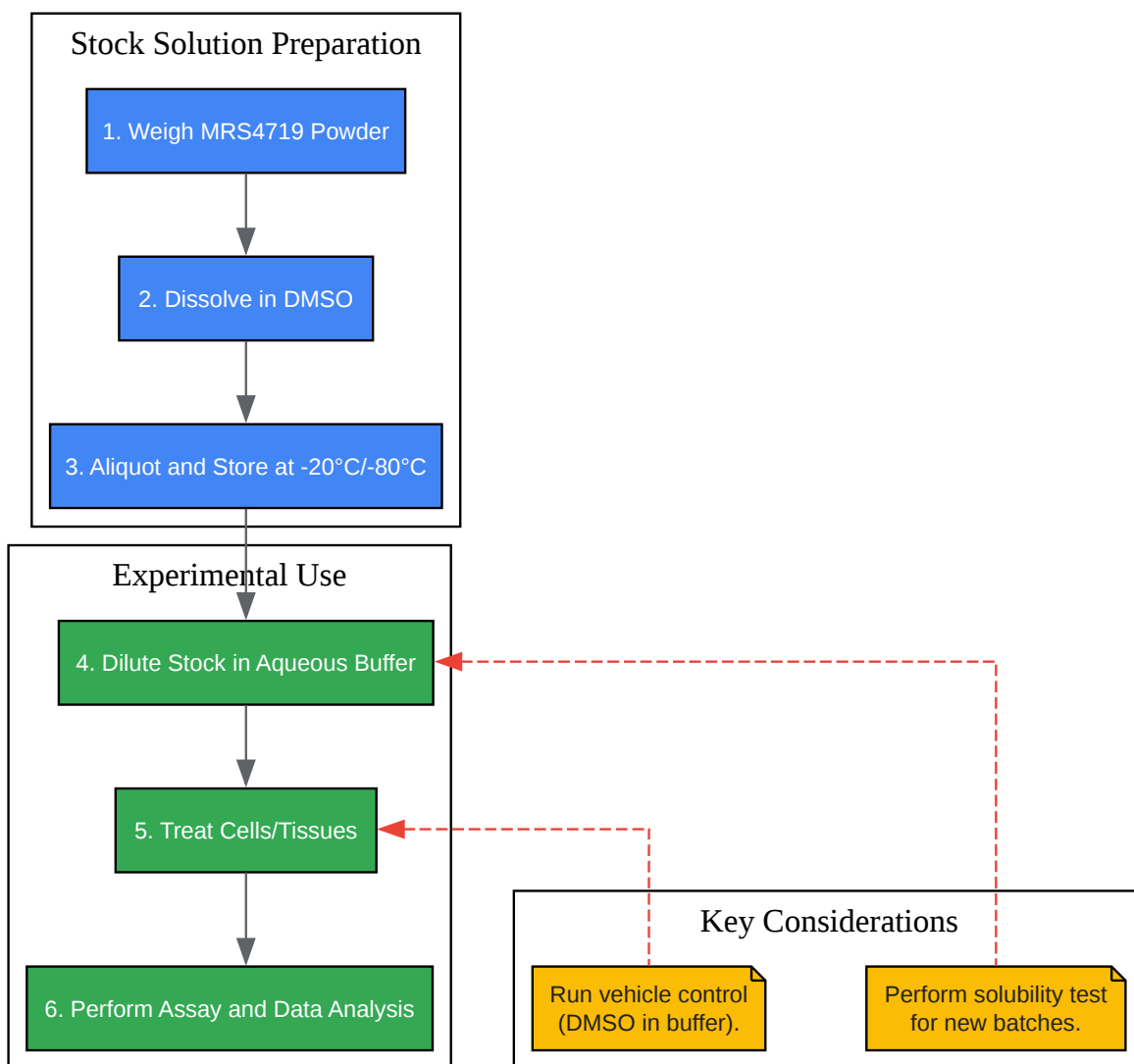
- Procedure:
 - Calculate the required amount of **MRS4719** and DMSO to prepare the desired volume of a 10 mM stock solution. The molecular weight of **MRS4719** is approximately 504.61 g/mol .
[2]
 - For 1 mL of a 10 mM stock solution, you would need 5.046 mg of **MRS4719**.
 - Weigh the **MRS4719** powder accurately in a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO to the tube.
 - Vortex the solution until the **MRS4719** is completely dissolved. Gentle warming (e.g., to 37°C) may aid dissolution, but be cautious of potential compound degradation.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.

Mandatory Visualizations



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Caption: P2X4 Receptor Signaling Pathway and Inhibition by **MRS4719**.



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Caption: General Experimental Workflow for Using **MRS4719**.

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References

- 1. P2X4 receptor–eNOS signaling pathway in cardiac myocytes as a novel protective mechanism in heart failure - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
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